

Dimethyl bromomalonate structural formula and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl bromomalonate*

Cat. No.: *B1294421*

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An In-Depth Technical Guide to **Dimethyl Bromomalonate**

Introduction

Dimethyl bromomalonate is a halogenated diester that serves as a versatile reagent in organic synthesis. Its utility stems from the presence of a reactive bromine atom and an acidic alpha-proton, making it a valuable building block for the formation of carbon-carbon and carbon-heteroatom bonds. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications for researchers, scientists, and professionals in drug development.

Structural Formula and IUPAC Name

The chemical structure and nomenclature of **dimethyl bromomalonate** are fundamental to its identity in chemical literature and databases.

- Structural Formula: $\text{BrCH}(\text{COOCH}_3)_2$
- IUPAC Name: dimethyl 2-bromopropanedioate[1]

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **dimethyl bromomalonate** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₅ H ₇ BrO ₄ [1]
Molecular Weight	211.01 g/mol
CAS Number	868-26-8
Appearance	Liquid
Boiling Point	105-108 °C at 11 mmHg
Density	1.601 g/mL at 25 °C
Refractive Index	n _{20/D} 1.460
¹ H NMR	Spectral data available [1] [2]
¹³ C NMR	Spectral data available [1]
IR Spectrum	Spectral data available [1]

Experimental Protocols

Synthesis of Dimethyl Bromomalonate

The synthesis of **dimethyl bromomalonate** is typically achieved through the bromination of dimethyl malonate. The following protocol is a representative procedure adapted from the synthesis of analogous dialkyl bromomalonates.

Materials:

- Dimethyl malonate
- Bromine (Br₂)
- Carbon tetrachloride (CCl₄) or another suitable inert solvent
- Sodium carbonate solution (5%)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, a reflux condenser with a gas trap, and a dropping funnel, dissolve dimethyl malonate in carbon tetrachloride.
- Carefully add bromine dropwise to the stirred solution. The reaction can be initiated by gentle warming or photo-irradiation if necessary.
- The addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, continue to reflux the mixture until the evolution of hydrogen bromide gas ceases.
- Cool the reaction mixture to room temperature and wash it sequentially with water and a 5% sodium carbonate solution to remove any unreacted bromine and hydrogen bromide.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and remove the solvent by rotary evaporation.
- The crude product is then purified by vacuum distillation to yield pure **dimethyl bromomalonate**.

Representative Reaction: Synthesis of Nitrocyclopropanes

Dimethyl bromomalonate is a key reagent in the organocatalyzed Michael addition-initiated ring-closure reaction with nitroalkenes to form synthetically valuable nitrocyclopropanes.

Materials:

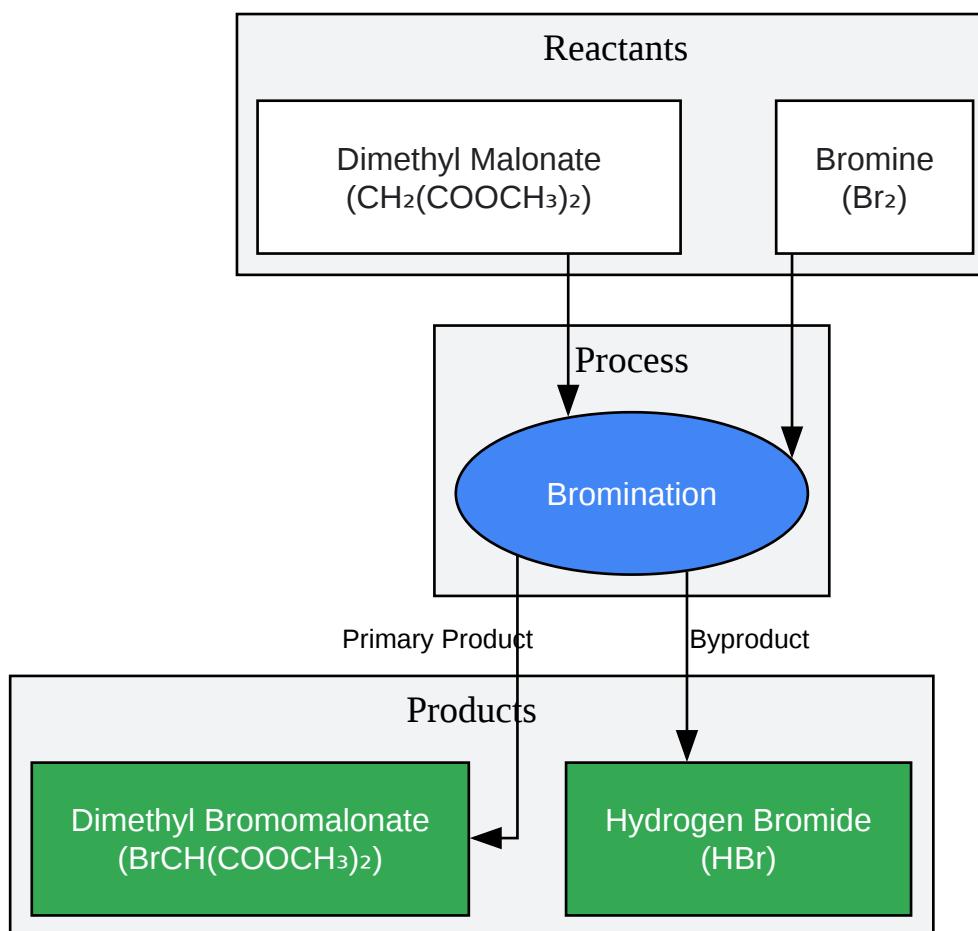
- **Dimethyl bromomalonate**
- A substituted nitrostyrene
- An organocatalyst (e.g., a chiral amine)
- An appropriate solvent (e.g., toluene)

Procedure:

- To a solution of the nitrostyrene in the solvent, add the organocatalyst.
- Add **dimethyl bromomalonate** to the mixture.
- Stir the reaction at the appropriate temperature (this can range from ambient to elevated temperatures depending on the specific substrates and catalyst) and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically quenched and worked up by extraction.
- The crude product is then purified by column chromatography to isolate the desired nitrocyclopropane derivative.

Visualized Workflow: Synthesis of Dimethyl Bromomalonate

The following diagram illustrates the synthetic pathway for the preparation of **dimethyl bromomalonate** from dimethyl malonate.



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Caption: Synthetic route for **Dimethyl Bromomalonate**.

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References

- 1. Dimethyl bromomalonate | C5H7BrO4 | CID 70087 - PubChem
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- 2. DIMETHYL BROMOMALONATE(868-26-8) 1H NMR spectrum [chemicalbook.com]

- To cite this document: BenchChem. [Dimethyl bromomalonate structural formula and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1294421#dimethyl-bromomalonate-structural-formula-and-iupac-name>

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